

In-depth Technical Guide: SQ 11,447 - A Compound Awaiting Discovery

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Compound of Interest

Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Analysis of the Therapeutic Potential of **SQ 11,447**

This document serves as a foundational guide to the chemical entity **SQ 11,447**. Despite a comprehensive search of publicly available scientific literature and databases, **SQ 11,447** remains a largely uncharacterized molecule. This guide provides all available information on its chemical identity and structure, while highlighting the current knowledge gap regarding its biological activity and potential therapeutic applications.

Chemical Identity and Structure

SQ 11,447 is a chemical compound with the systematic IUPAC name 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea. Its chemical formula is C₁₃H₂₁N₃OS, and it has a molecular weight of 267.39 g/mol.

Table 1: Chemical Identifiers for **SQ 11,447**

Identifier	Value
IUPAC Name	1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea
Molecular Formula	C13H21N3OS
Molecular Weight	267.39 g/mol
CAS Number	33406-68-7
PubChem CID	193155
InChI Key	LNAUGIJFFGNNRW-UHFFFAOYSA-N
SMILES	<chem>CNC(=O)NC1=CC=CC=C1SCCCN(C)C</chem>

Current Understanding of Biological Activity

As of the date of this report, there is no publicly available data detailing the biological activity, mechanism of action, or pharmacological properties of **SQ 11,447**. Extensive searches of scientific literature and clinical trial registries have not yielded any studies associated with this specific compound.

The core structure of **SQ 11,447** contains a urea moiety, a functional group present in many biologically active compounds. Urea and thiourea derivatives have been explored for a wide range of therapeutic applications, including but not limited to:

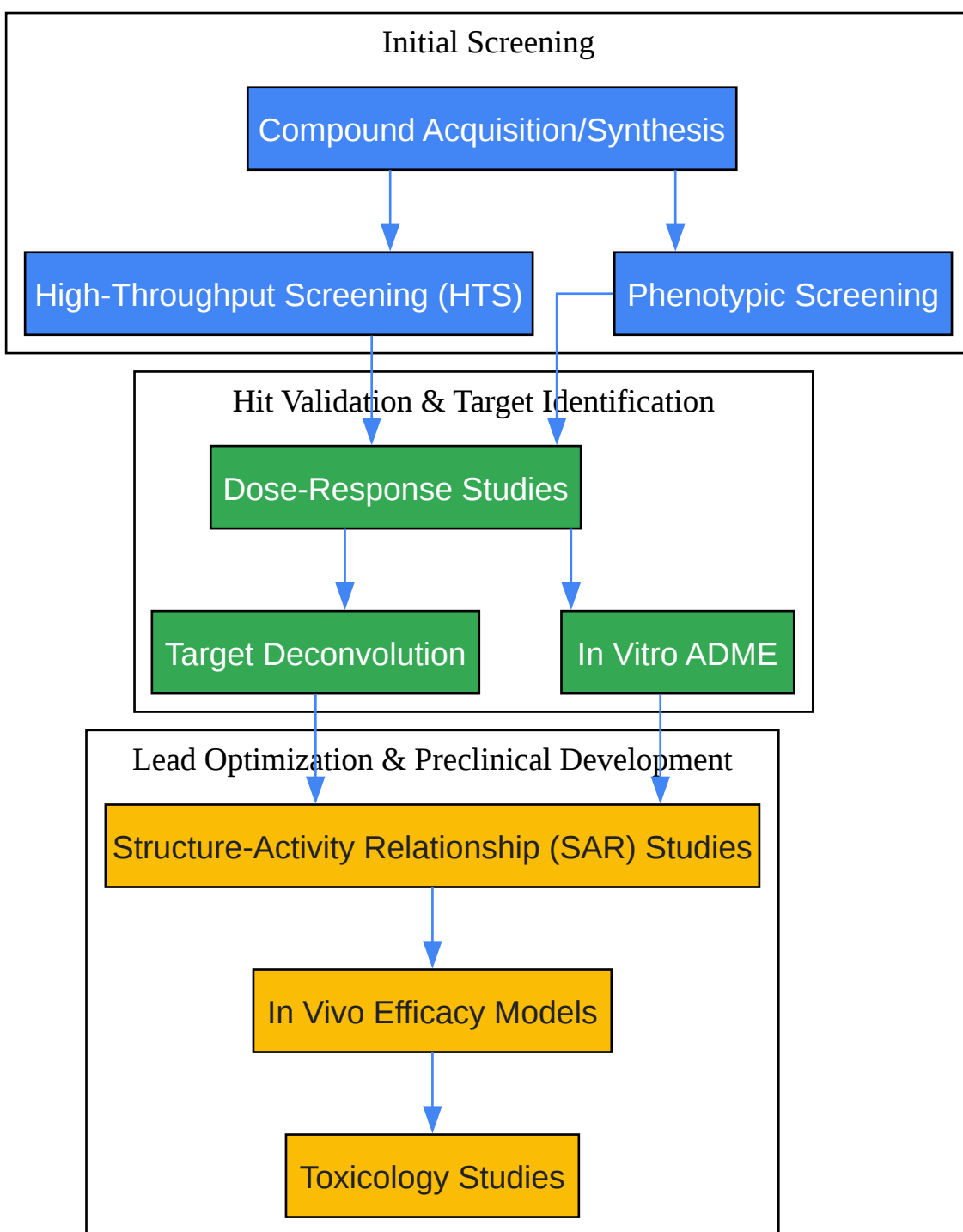
- Anticancer agents: Certain urea derivatives have demonstrated cytotoxic effects against various cancer cell lines.
- Enzyme inhibitors: The urea functional group can participate in hydrogen bonding and other interactions within enzyme active sites, leading to inhibitory activity.
- Receptor modulators: Compounds containing urea motifs have been developed as agonists or antagonists for various cell surface and nuclear receptors.

The presence of a thioether and a dimethylamino group in **SQ 11,447** further adds to its chemical complexity and potential for biological interactions. However, without experimental data, any discussion of its therapeutic potential remains speculative.

Potential Future Research Directions

Given the lack of existing research, **SQ 11,447** represents a novel chemical entity for exploration. A logical workflow for investigating its therapeutic potential would involve a series of screening and profiling experiments.

Diagram 1: Proposed Workflow for Investigating **SQ 11,447**



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Caption: A logical progression for the initial investigation of **SQ 11,447**.

Conclusion

SQ 11,447 is a defined chemical structure that is currently a blank slate in the landscape of pharmacological research. This guide provides the foundational chemical information necessary for any researcher interested in exploring its potential. The absence of existing data presents a unique opportunity for novel discovery. Future research efforts, beginning with broad screening campaigns, will be essential to unlock any therapeutic promise held by this molecule. This document will be updated as any new information regarding the biological activity and potential applications of **SQ 11,447** becomes publicly available.

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